

Himbosine chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Himbosine*

Cat. No.: *B10819013*

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Himbosine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Himbosine, a complex polycyclic alkaloid, has garnered interest within the scientific community for its potential pharmacological activities. This document provides an in-depth technical overview of **Himbosine**, encompassing its chemical structure, physicochemical properties, biological effects, and available experimental protocols. The information is curated to support researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development in their exploration of this natural compound.

Chemical Structure and Identifiers

Himbosine is a structurally intricate alkaloid isolated from the bark of trees belonging to the *Himantandra* species. Its complex framework presents a unique scaffold for potential therapeutic applications.

Table 1: Chemical Identifiers of **Himbosine**

Identifier	Value	Citation
IUPAC Name	methyl (1R,2S,4aR,4bR,5S,6R,7aS,9R,11S,11aS,12S,15S)-2,9,11-tris(acetyloxy)-1-(benzoyloxy)-1,2,3,4,4a,6,7,7a,8,9,11,11a-dodecahydro-15-methyl-5,6,9-[1]butanyl[2]ylidene-5H-benz[3][4]indeno[7a,1-b]pyrrole-10-carboxylate	
CAS Number	15448-14-3	[1]
Molecular Formula	C35H41NO10	[1]
Canonical SMILES	CC1CCC2C3N1C45C6CCC(C(C6C(C(=C4C2(CC5C3)OC(=O)C)C(=O)OC)OC(=O)C)OC(=O)C7=CC=CC=C7)OC(=O)C	

Physicochemical Properties

The physicochemical properties of **Himbosine** are critical for its handling, formulation, and pharmacokinetic profiling. While comprehensive experimental data is limited, the following information has been reported.

Table 2: Physicochemical Properties of **Himbosine**

Property	Value	Citation
Molecular Weight	635.7 g/mol	[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[1]
Melting Point	Not reported	
Boiling Point	Not reported	
Appearance	Not reported	

Biological Activity and Mechanism of Action

Preliminary studies on the biological activity of **Himbosine** and related alkaloids from Galbulimima species suggest potential effects on the cardiovascular system.

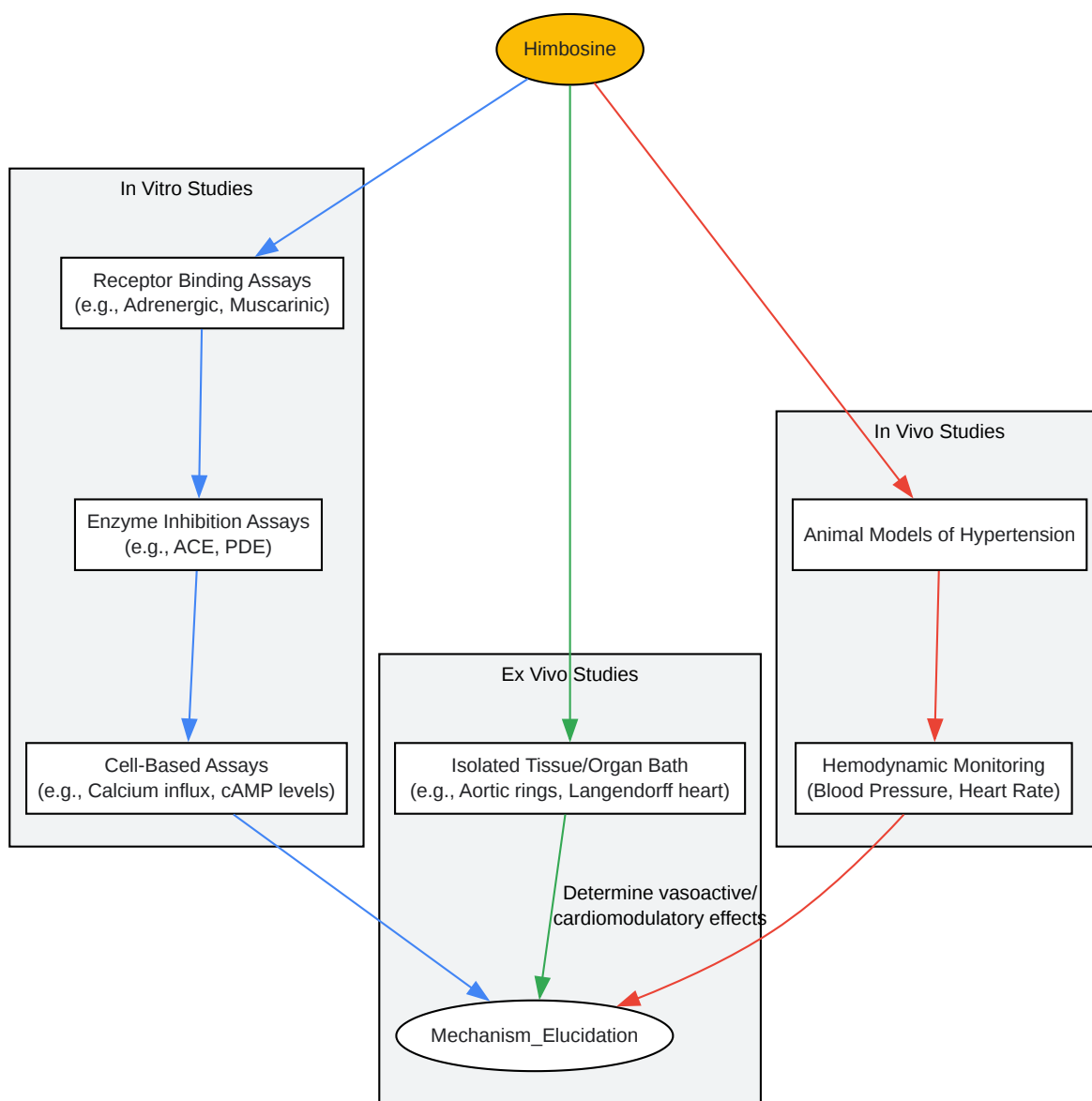
Cardiovascular Effects

Early pharmacological screening of alkaloids from Galbulimima species, including **Himbosine**, indicated cardiovascular activity. Specifically, **Himbosine** was found to induce modest hypotension in cats at doses ranging from 2.5 to 10 mg/kg[2]. This suggests a potential vasodilatory or cardiodepressant effect, although the precise mechanism remains to be elucidated.

Signaling Pathways

Currently, there is a lack of detailed studies investigating the specific signaling pathways modulated by **Himbosine**. Given its hypotensive effects, potential mechanisms could involve interactions with adrenergic receptors, calcium channels, or other pathways involved in the regulation of blood pressure. Further research is required to identify the molecular targets of **Himbosine** and delineate its mechanism of action.

The following diagram illustrates a hypothetical workflow for investigating the mechanism of action of **Himbosine**.



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Caption: Workflow for Investigating **Himbosine**'s Mechanism of Action.

Experimental Protocols

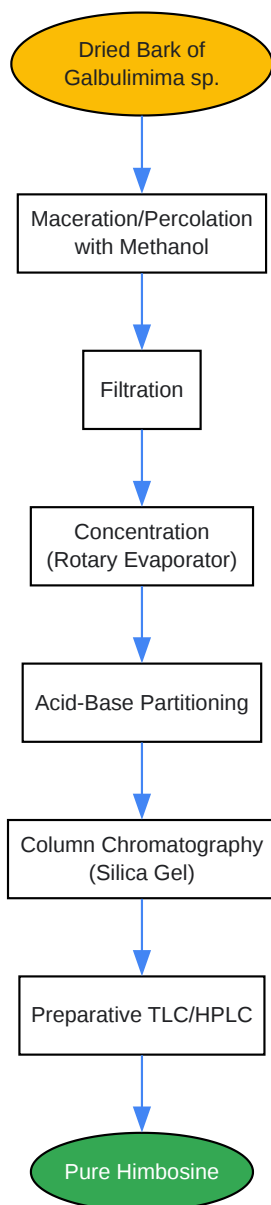
Detailed experimental protocols for the isolation and synthesis of **Himbosine** are not readily available in the public domain. However, general methodologies for the extraction of alkaloids from *Galbulimima* species can be adapted.

Isolation from Natural Sources

Himbosine is naturally found in the bark of *Galbulimima baccata* and *Galbulimima belgraveana*[5][6]. A general procedure for the extraction of alkaloids from these plant materials is as follows:

- **Extraction:** The dried and milled bark is exhaustively extracted with a solvent such as methanol.
- **Acid-Base Extraction:** The crude methanol extract is subjected to an acid-base extraction procedure to separate the alkaloids from other plant constituents. This typically involves partitioning the extract between an acidic aqueous solution and an organic solvent. The alkaloids are protonated and move into the aqueous phase.
- **Basification and Re-extraction:** The acidic aqueous layer is then basified, and the deprotonated alkaloids are extracted back into an organic solvent.
- **Chromatographic Purification:** The resulting crude alkaloid mixture is then subjected to various chromatographic techniques, such as column chromatography over silica gel or alumina, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to isolate the individual alkaloids, including **Himbosine**.

The following diagram outlines a general workflow for the isolation of **Himbosine**.



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Caption: General Workflow for **Himbosine** Isolation.

Total Synthesis

As of the current literature survey, a total synthesis of **Himbosine** has not been reported. The complex, highly substituted polycyclic structure of **Himbosine** presents a significant challenge for synthetic organic chemists.

Future Directions

Himbosine represents an intriguing natural product with potential therapeutic applications. Future research should focus on:

- **Comprehensive Physicochemical Characterization:** Determination of key properties such as melting point, boiling point, and solubility in various solvents.
- **Elucidation of Mechanism of Action:** In-depth studies to identify the molecular targets and signaling pathways responsible for its hypotensive effects.
- **Pharmacokinetic and Toxicological Profiling:** Evaluation of its absorption, distribution, metabolism, excretion (ADME), and toxicity to assess its drug-like properties.
- **Total Synthesis:** Development of a synthetic route to enable the preparation of analogues for structure-activity relationship (SAR) studies and to provide a sustainable supply for further research.

Conclusion

This technical guide provides a summary of the current knowledge on **Himbosine**. While its chemical structure is well-defined, significant gaps remain in our understanding of its physicochemical properties, biological activity, and mechanism of action. The information presented herein is intended to serve as a valuable resource for researchers and to stimulate further investigation into the therapeutic potential of this complex natural product.

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- To cite this document: BenchChem. [Himbosine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10819013#himbosine-chemical-structure-and-properties]

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